

Ganoderic acid K chemical structure and properties

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Compound of Interest

Compound Name: Ganoderic Acid K

Cat. No.: B15572695

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An In-depth Technical Guide to **Ganoderic Acid K**: Chemical Structure, Properties, and Bioactivity

Introduction

Ganoderic acids are a class of highly oxygenated lanostane-type triterpenoids isolated from Ganoderma mushrooms, which have been used for centuries in traditional Eastern medicine. Among the numerous identified derivatives, **Ganoderic acid K** (GA-K) is a notable compound recognized for its distinct biological activities. Ganoderic acids, as a group, have been demonstrated to possess a wide array of pharmacological effects, including anti-tumor, anti-inflammatory, and immunomodulatory properties.[1][2] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological functions of **Ganoderic acid K**. It includes detailed experimental protocols for assessing its bioactivity and visual diagrams of key signaling pathways, designed for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Properties

Ganoderic acid K is a complex triterpenoid characterized by a lanostane skeleton. Its chemical identity is well-defined, and its properties have been documented in various chemical databases.

Table 1: Chemical and Physicochemical Properties of **Ganoderic Acid K**

Property	Value	Reference(s)
IUPAC Name	(6R)-6- [(3S,5R,7S,10S,12S,13R,14R, 17R)-12-acetyloxy-3,7- dihydroxy-4,4,10,13,14- pentamethyl-11,15-dioxo- 2,3,5,6,7,12,16,17-octahydro- 1H-cyclopenta[a]phenanthren- 17-yl]-2-methyl-4-oxoheptanoic acid	[3]
Molecular Formula	C ₃₂ H ₄₆ O ₉	[3][4]
Molecular Weight	574.7 g/mol	[3][4]
CAS Number	104700-95-0	[4][5]
Appearance	Powder	[4]
SMILES String	C--INVALID-LINK-- CC(C)C(=O)O)[C@H]1CC(=O) [C@@]2([C@@]1(--INVALID- LINK--C3=C2--INVALID-LINK-- C)O)C)O)OC(=O)C)C)C	[3]
Density	1.25 ± 0.1 g/cm ³	[6]
Boiling Point	723.7 ± 60.0 °C at 760 mmHg	[6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[4]
Storage Conditions	Desiccate at -20°C	[4]

Biological Activities and Therapeutic Potential

Ganoderic acid K has demonstrated several biological activities, with the most prominent being its role as an enzyme inhibitor. The broader family of ganoderic acids is extensively

studied for anti-cancer and anti-inflammatory effects, providing a basis for investigating the full potential of GA-K.

- **Angiotensin-Converting Enzyme (ACE) Inhibition:** **Ganoderic acid K** is recognized as a potent inhibitor of the angiotensin-converting enzyme (ACE).^{[1][6][7]} ACE plays a crucial role in the renin-angiotensin system, which regulates blood pressure. Its inhibition is a key mechanism for the treatment of hypertension.
- **Anti-Tumor Activity:** While specific IC₅₀ values for **Ganoderic acid K** are not widely reported, the family of ganoderic acids is well-known for its anti-cancer properties.^[4] These compounds can induce apoptosis (programmed cell death), inhibit cell proliferation, and prevent metastasis in various cancer cell lines.^[8] The mechanisms often involve the modulation of critical signaling pathways such as NF-κB, MAPK, and PI3K/Akt/mTOR.^{[8][9]}
- **Anti-inflammatory Activity:** Ganoderic acids have been shown to possess anti-inflammatory effects.^[10] They can suppress the production of pro-inflammatory mediators like nitric oxide (NO), TNF-α, and IL-6, often by inhibiting the NF-κB and MAPK signaling pathways in immune cells such as macrophages.^{[10][11]}

Table 2: Reported Cytotoxic Activity of Related Ganoderic Acids against Cancer Cell Lines

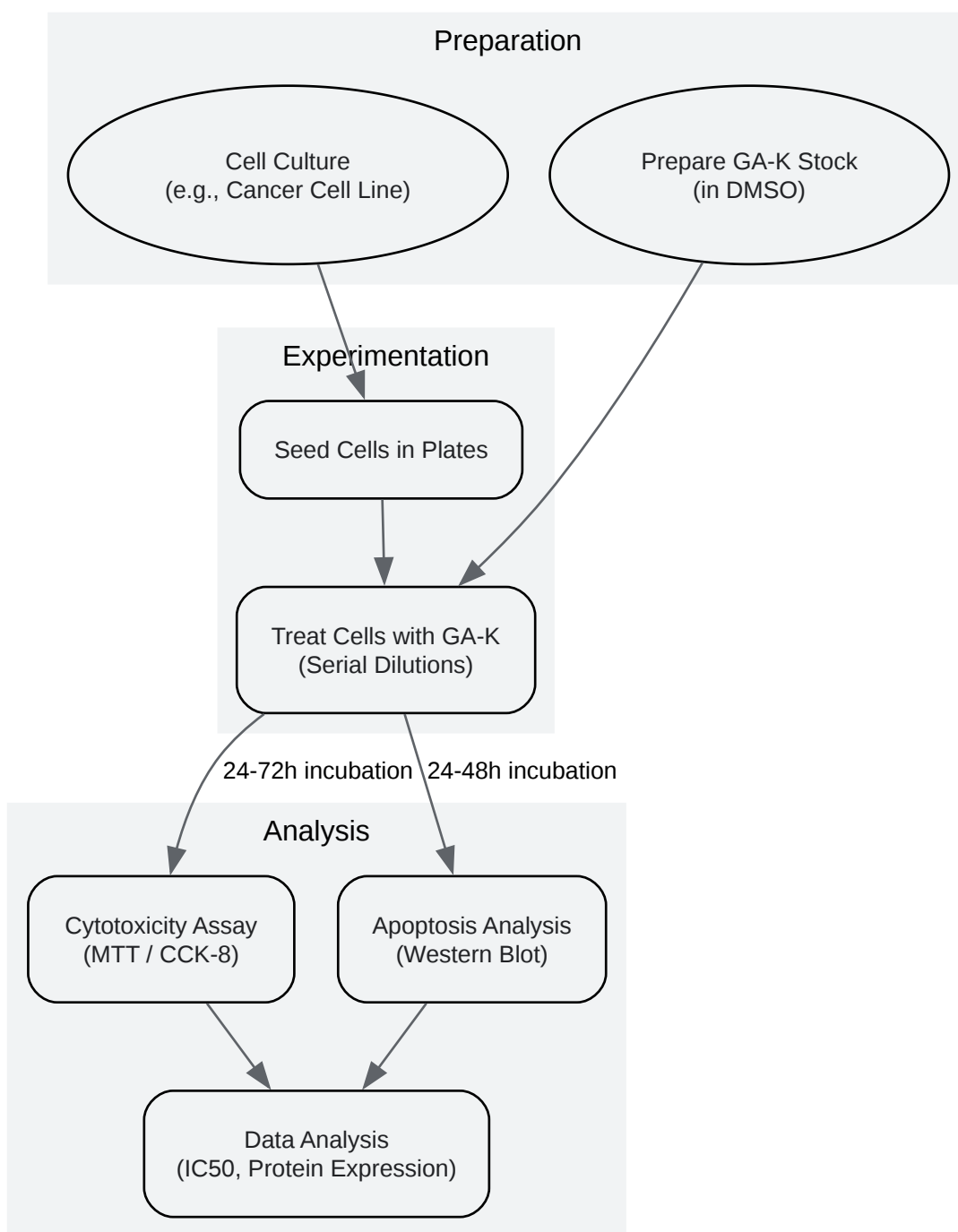
Compound	Cell Line	Cancer Type	Incubation Time	IC ₅₀ (μM)	Reference(s)
7-Oxo-ganoderic acid Z2	H460	Lung Cancer	Not Specified	43.1	[12]
Ganoderic Acid Y	H460	Lung Cancer	Not Specified	22.4	[12]
Ganoderic Acid A	HepG2	Liver Cancer	24h / 48h	187.6 / 203.5	[12]
Ganoderic Acid A	SMMC7721	Liver Cancer	24h / 48h	158.9 / 139.4	[12]
Ganoderic Acid A	MDA-MB-231	Breast Cancer	48h	163 (0.163mM)	[13]
Ganoderic Acid TR	5α-reductase (enzyme)	-	-	8.5	[14]

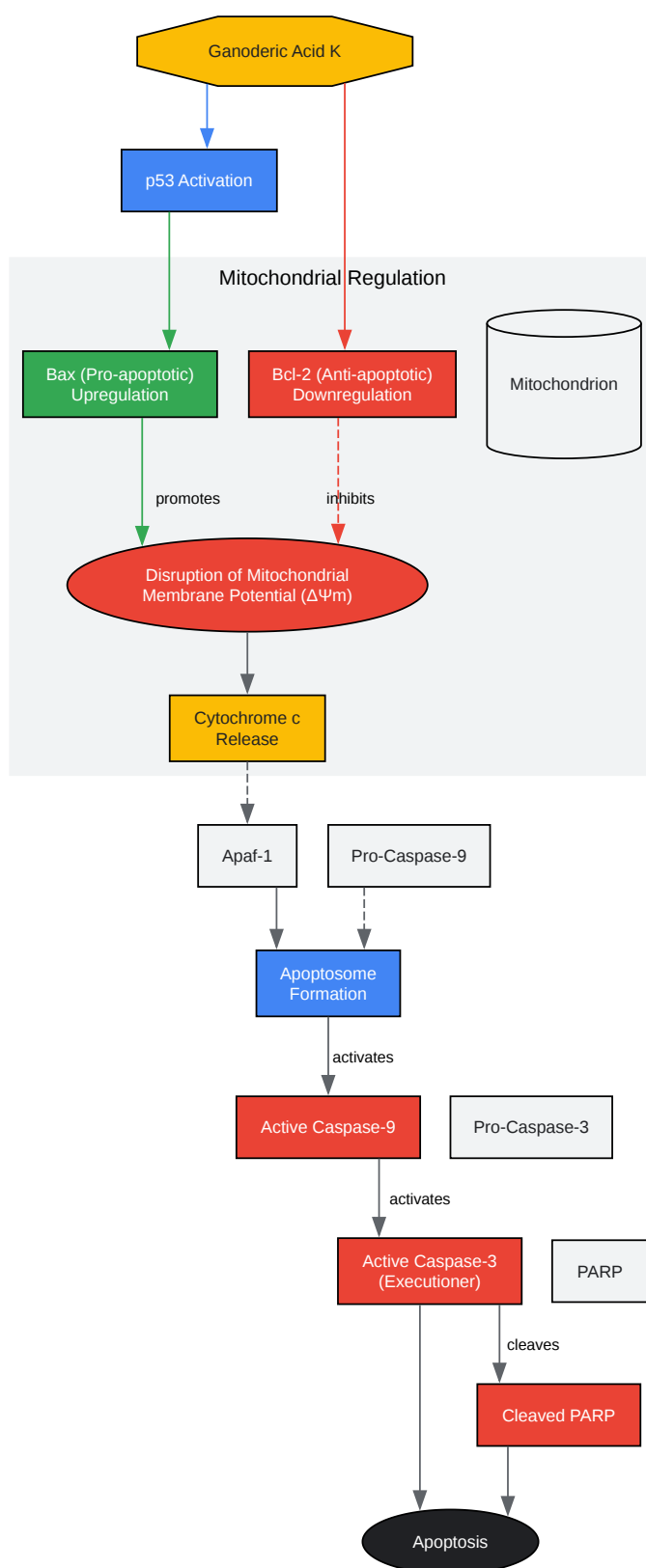
Note: The data in this table are for ganoderic acids structurally related to **Ganoderic acid K** and serve as a reference for its potential cytotoxic potency.

Key Experimental Methodologies

To evaluate the biological activity of **Ganoderic acid K**, several standard cell-based assays can be employed. The following protocols are generalized methodologies based on established procedures for related compounds.

Experimental Workflow for In Vitro Bioactivity Screening





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